

Application Notes and Protocols: (-)-Isopinocampheol as a Chiral Auxiliary in Asymmetric Synthesis

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Compound of Interest

Compound Name: (-)-Isopinocampheol

Cat. No.: B1672273

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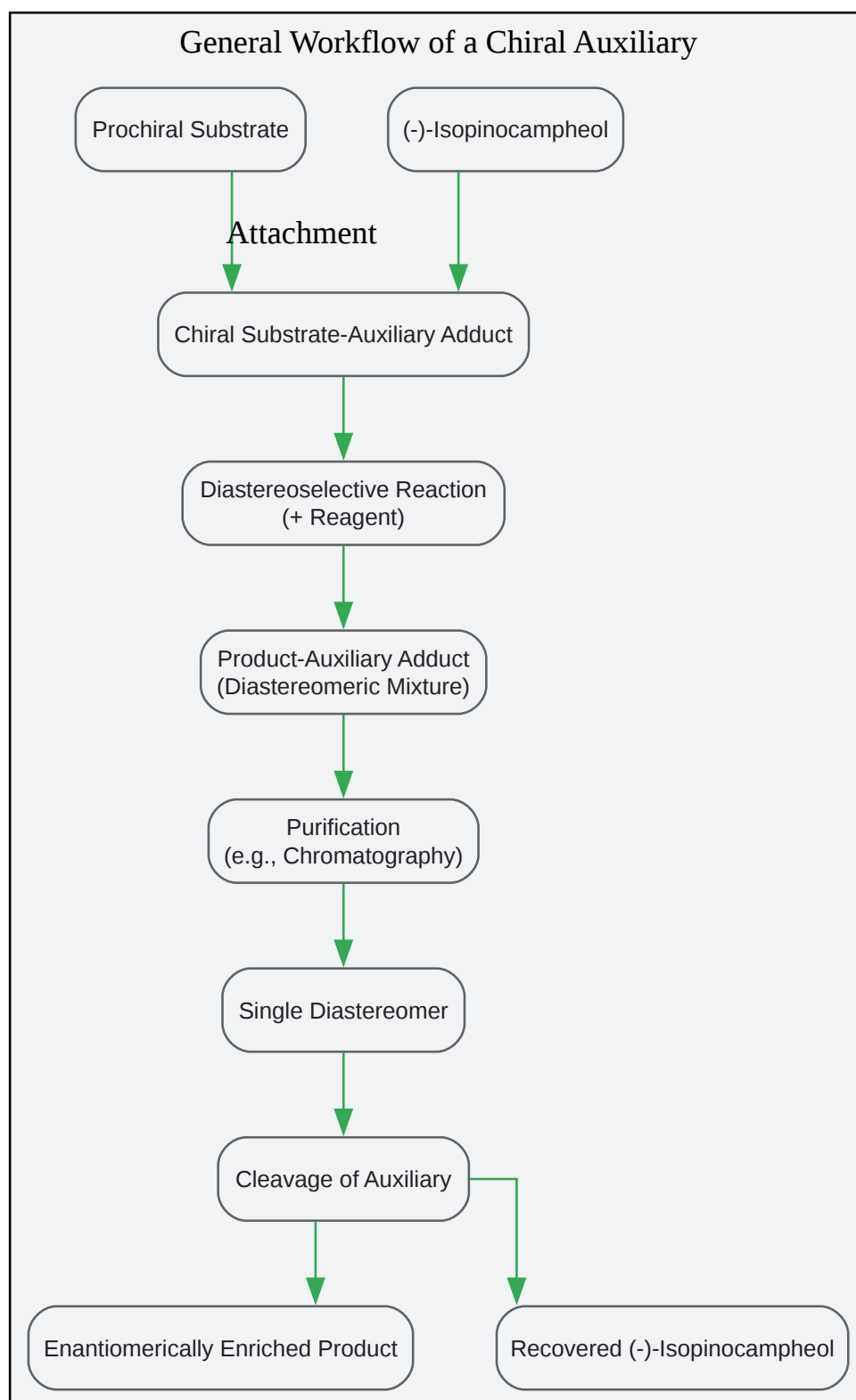
For Researchers, Scientists, and Drug Development Professionals

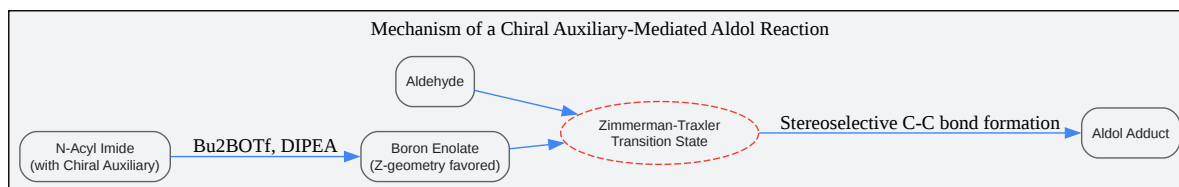
These application notes provide a comprehensive overview of the use of **(-)-Isopinocampheol** as a chiral auxiliary in key asymmetric transformations. While direct, detailed protocols for **(-)-Isopinocampheol** in aldol, Diels-Alder, and alkylation reactions are not extensively documented in peer-reviewed literature, this document provides general principles and representative experimental protocols using well-established chiral auxiliaries to illustrate the methodologies.

Introduction to (-)-Isopinocampheol as a Chiral Auxiliary

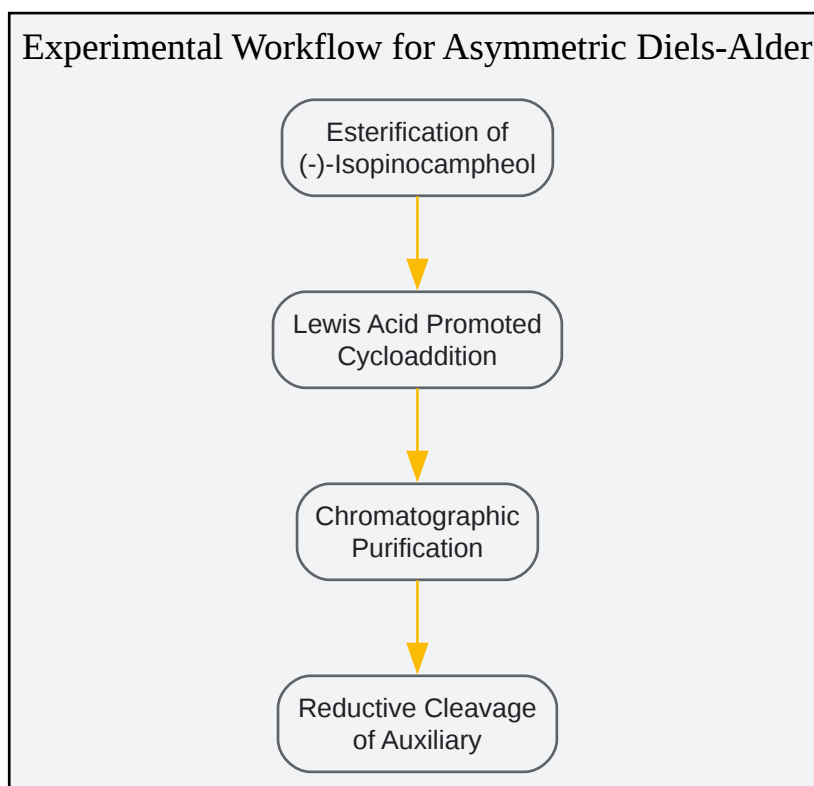
(-)-Isopinocampheol is a readily available, inexpensive chiral alcohol derived from the natural product α -pinene. Its rigid bicyclic structure and defined stereochemistry make it an attractive candidate for use as a chiral auxiliary. A chiral auxiliary is a stereogenic compound that is temporarily incorporated into a prochiral substrate to direct a subsequent stereoselective reaction. After the desired transformation, the auxiliary is removed, yielding an enantiomerically enriched product.

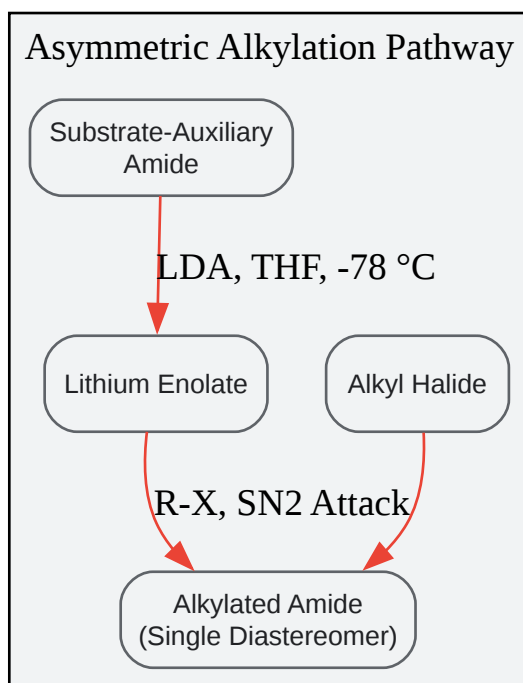
The general workflow for using a chiral auxiliary like **(-)-Isopinocampheol** is depicted below.





Experimental Workflow for Asymmetric Diels-Alder





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